

Proper Disposal of NC1153: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NC1153

Cat. No.: B15570748

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **NC1153**, a selective Janus kinase 3 (JAK3) inhibitor. Researchers, scientists, and drug development professionals are urged to adhere to these procedures to ensure personnel safety and environmental protection. **NC1153**, identified by CAS number 150661-91-9, is a potent Mannich base compound requiring specialized handling and disposal as chemical waste.

Hazard Profile and Safety Summary

While a specific Safety Data Sheet (SDS) for **NC1153** is not publicly available, its classification as a Mannich base and a potent kinase inhibitor suggests a hazard profile that warrants careful handling. Similar compounds, such as other JAK inhibitors and Mannich base adducts, exhibit characteristics that should be assumed for **NC1153** in the absence of specific data.

Assumed Hazard Information:

| Hazard Classification | Description | Primary Precaution |
|-------------------------------|---|---|
| Acute Oral Toxicity | Harmful if swallowed. | Avoid ingestion. Wash hands thoroughly after handling. |
| Serious Eye Damage/Irritation | May cause serious eye damage. | Wear safety glasses or goggles. |
| Aquatic Toxicity | Potentially very toxic to aquatic life with long-lasting effects. ^[1] | Do not dispose of down the drain. |
| Incompatible Materials | Strong acids, strong bases, and strong oxidizing agents. | Store separately from incompatible chemicals. |
| Hazardous Decomposition | May emit toxic fumes, including carbon oxides and nitrogen oxides, under fire conditions. | Use appropriate fire extinguishing media and wear self-contained breathing apparatus in case of fire. |

Experimental Protocols for Disposal

The following step-by-step procedures are based on general best practices for the disposal of hazardous laboratory chemicals and should be followed for all waste streams containing **NC1153**.

1. Waste Identification and Segregation:

- Pure Compound: Any unused or expired pure **NC1153** powder must be treated as hazardous chemical waste.
- Contaminated Labware: All disposable items that have come into direct contact with **NC1153**, including pipette tips, vials, gloves, and bench paper, are to be considered contaminated waste.
- Solutions: Aqueous and solvent-based solutions containing **NC1153** must be collected as liquid chemical waste. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

- Sharps: Needles, syringes, and other sharps contaminated with **NC1153** must be disposed of in a designated, puncture-proof sharps container.

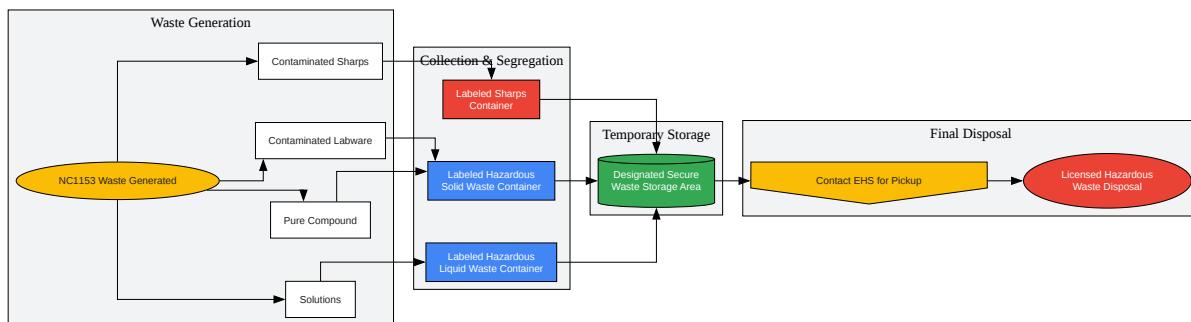
2. Waste Collection and Storage:

- Collect all **NC1153** waste in clearly labeled, chemically compatible containers with secure lids.
- The label should include "Hazardous Waste," the chemical name "**NC1153**," the CAS number "150661-91-9," and the primary hazard(s) (e.g., "Toxic," "Aquatic Hazard").
- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Liquid waste containers should be stored in secondary containment to prevent spills.

3. Final Disposal:

- Consult your institution's EHS department for specific guidance on the final disposal of **NC1153** waste.
- Do not dispose of any **NC1153** waste down the drain or in the regular trash.
- The most common disposal route for this type of chemical waste is through a licensed hazardous waste disposal company, which will typically use high-temperature incineration.

NC1153 Disposal Workflow



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Caption: Decision workflow for the proper disposal of **NC1153** waste.

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References

- 1. benchchem.com [benchchem.com]
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